

Application Note and Protocol for Ex Vivo Biodistribution Study with Strontium-85

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Strontium-85

Cat. No.: B084106

[Get Quote](#)

Topic: Ex Vivo Biodistribution Study Design with **Strontium-85**

Audience: Researchers, scientists, and drug development professionals.

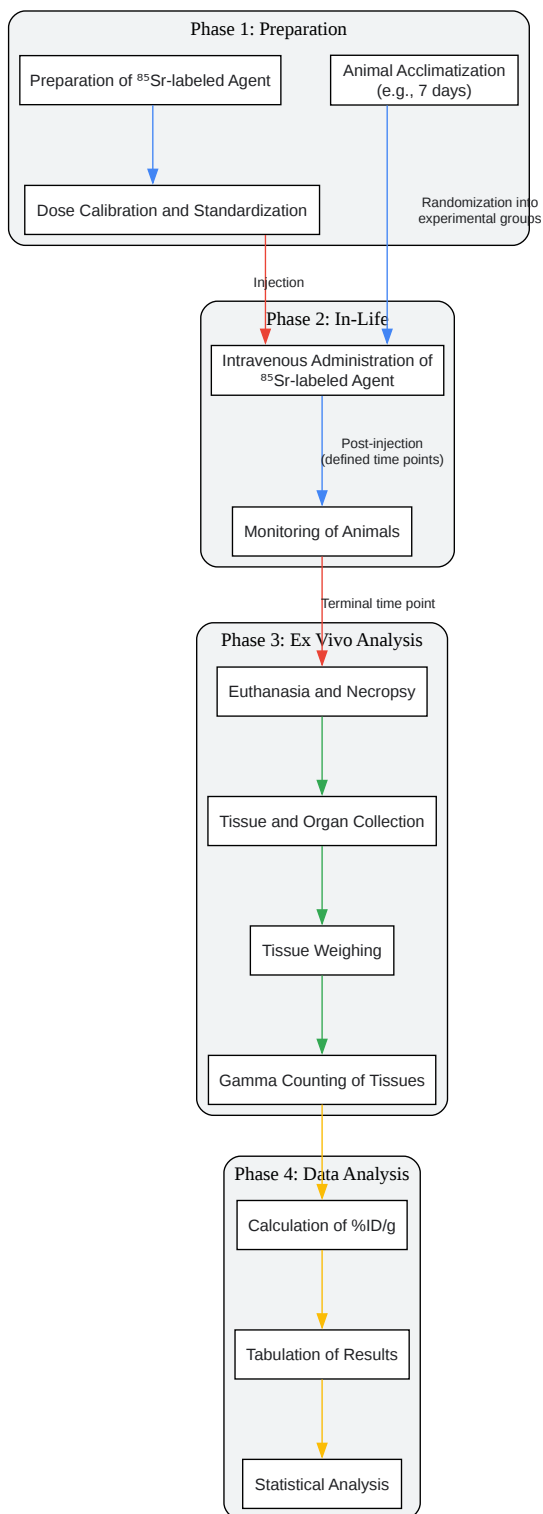
Introduction

Ex vivo biodistribution studies are a critical component in the preclinical evaluation of novel radiopharmaceuticals and targeted drug delivery systems. These studies provide quantitative data on the uptake and distribution of a radiolabeled compound in various organs and tissues at different time points after administration. **Strontium-85** (^{85}Sr), a gamma-emitting radionuclide with a half-life of 64.85 days and a principal gamma energy of 0.514 MeV, serves as an excellent surrogate for calcium.[1][2] This property makes it particularly valuable for studying the biodistribution of agents designed to target bone, such as those for diagnosing or treating bone metastases or osteoporosis.[1][3][4][5][6] This application note provides a detailed protocol for conducting an ex vivo biodistribution study in a rodent model using **Strontium-85**.

Key Signaling Pathways and Concepts

Strontium's chemical similarity to calcium allows it to participate in bone mineralization processes.[4] When a drug or carrier is labeled with ^{85}Sr , its accumulation in the skeleton can be quantified to assess the efficacy of bone targeting. The uptake of ^{85}Sr is generally increased in areas of active bone metabolism, such as fracture healing sites, growing bones, and bone tumors.[2]

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Experimental workflow for an ex vivo biodistribution study using **Strontium-85**.

Experimental Protocols

Radiation Safety and Handling

All procedures involving radioactive materials must adhere to institutional and national radiation safety guidelines.[\[7\]](#)[\[8\]](#)

- Personal Protective Equipment (PPE): At a minimum, wear a lab coat, disposable gloves, and safety glasses when handling ^{85}Sr .[\[9\]](#)
- Shielding: Use lead shielding (e.g., 0.7 cm lead) to store and handle ^{85}Sr to minimize radiation exposure.[\[10\]](#)
- Monitoring: Use a survey meter to monitor work areas and personnel for contamination during and after handling ^{85}Sr .[\[10\]](#)
- Waste Disposal: Dispose of radioactive waste in designated and shielded containers according to institutional protocols.

Animal Model

The choice of animal model will depend on the specific research question. Mice and rats are commonly used for biodistribution studies.[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Species and Strain: Select a species and strain appropriate for the disease model or biological question.
- Acclimatization: Allow animals to acclimate to the facility for at least one week before the study begins.
- Housing: House animals in appropriate caging with free access to food and water.

Preparation and Administration of ^{85}Sr -Labeled Agent

- Formulation: The ^{85}Sr -labeled agent should be formulated in a sterile, biocompatible vehicle (e.g., physiological saline).

- **Dose Calibration:** Accurately determine the radioactivity of each dose to be administered using a dose calibrator.
- **Administration:** Administer the ^{85}Sr -labeled agent via a route relevant to the intended clinical application (e.g., intravenous injection). The injection volume should be appropriate for the size of the animal (e.g., 100-200 μL for a mouse).

Ex Vivo Biodistribution Procedure

- **Time Points:** Select multiple time points post-injection to evaluate the pharmacokinetics of the agent (e.g., 1, 4, 24, and 48 hours).
- **Euthanasia:** At each designated time point, euthanize a cohort of animals (n=3-5 per group) using an approved method (e.g., CO_2 asphyxiation followed by cervical dislocation).
- **Blood Collection:** Immediately following euthanasia, collect a blood sample via cardiac puncture.
- **Tissue Dissection:** Carefully dissect and collect organs and tissues of interest. A standard list of tissues to collect is provided in the data presentation section.
- **Tissue Weighing:** Gently blot each tissue to remove excess blood and fluid, then weigh it in a pre-weighed counting tube.
- **Radioactivity Measurement:** Measure the radioactivity in each tissue sample, along with standards and a blank, using a calibrated gamma counter.

Data Presentation

Quantitative data should be summarized in tables to facilitate comparison between different groups and time points. The primary endpoint is typically the percent of the injected dose per gram of tissue (%ID/g).

Calculation of %ID/g:

$$\% \text{ID/g} = (\text{Counts per minute in tissue} / \text{Weight of tissue in grams}) / (\text{Total injected counts per minute}) \times 100$$

Table 1: Biodistribution of [⁸⁵Sr]AgentX in Normal Mice at 4 Hours Post-Injection

Tissue	Mean %ID/g	Standard Deviation
Blood		
Heart		
Lungs		
Liver		
Spleen		
Kidneys		
Stomach		
Intestines		
Muscle		
Bone (Femur)		
Brain		
Skin		
Tail		

Table 2: Biodistribution of [⁸⁵Sr]AgentX in Femur Over Time

Time Point	Mean %ID/g	Standard Deviation
1 Hour		
4 Hours		
24 Hours		
48 Hours		

Conclusion

This application note provides a comprehensive protocol for conducting an ex vivo biodistribution study using **Strontium-85**. Adherence to these standardized procedures will enhance the reproducibility and comparability of data across different studies and laboratories. The quantitative data obtained from these studies are essential for the development and regulatory approval of novel bone-targeting agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CALCIUM-47 AND STRONTIUM-85 TRACER STUDIES AS A GUIDE TO ISOTOPE THERAPY OF BONE METASTASES (Journal Article) | OSTI.GOV [osti.gov]
- 2. pubs.rsna.org [pubs.rsna.org]
- 3. THE ROLE OF STRONTIUM 85 IN THE DETECTION OF BONE DISEASE - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Strontium Substitution for Calcium in Lithogenesis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Total body scanning with strontium-85 in the diagnosis of metastatic bone disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Strontium-85 Scanning of Suspected Bone Disease - PMC [pmc.ncbi.nlm.nih.gov]
- 7. mcgill.ca [mcgill.ca]
- 8. uth.edu [uth.edu]
- 9. ehs.princeton.edu [ehs.princeton.edu]
- 10. case.edu [case.edu]
- 11. Strontium biokinetic model for mouse-like rodent - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. [RESEARCH ON BONE UPTAKE OF RADIO-STRONTIUM (SR 85) IN ANIMALS MADE DIABETIC WITH ALLOXAN] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Mice treated with strontium 90: an animal model deficient in NK cells - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Application Note and Protocol for Ex Vivo Biodistribution Study with Strontium-85]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b084106#ex-vivo-biodistribution-study-design-with-strontium-85\]](https://www.benchchem.com/product/b084106#ex-vivo-biodistribution-study-design-with-strontium-85)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com